

Comparative Guide: Reference Materials for 4-Hydroxypropofol-4-O- β -D-glucuronide

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Compound of Interest

Compound Name: 4-Hydroxypropofol-4-O- β -D-glucuronide

CAS No.: 115005-78-2

Cat. No.: B1140697

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Executive Summary & Strategic Recommendation

Current Market Status: Unlike the parent drug Propofol or its primary metabolite Propofol Glucuronide, ISO 17034 Certified Reference Materials (CRMs) are currently unavailable for 4-Hydroxypropofol-4-O- β -D-glucuronide from major accredited providers (e.g., Cerilliant, NIST, Lipomed).

The Solution: Researchers must rely on High-Purity Analytical Standards (Research Grade) provided by specialized organic synthesis vendors.

Critical Analytical Challenge: The primary risk in quantifying this metabolite is isomer interference. The structural isomer 4-Hydroxypropofol-1-O- β -D-glucuronide shares the same molecular weight (

369) and primary MRM transitions. Successful quantification requires a reference material with high isomeric purity and a chromatographic method capable of baseline resolution.

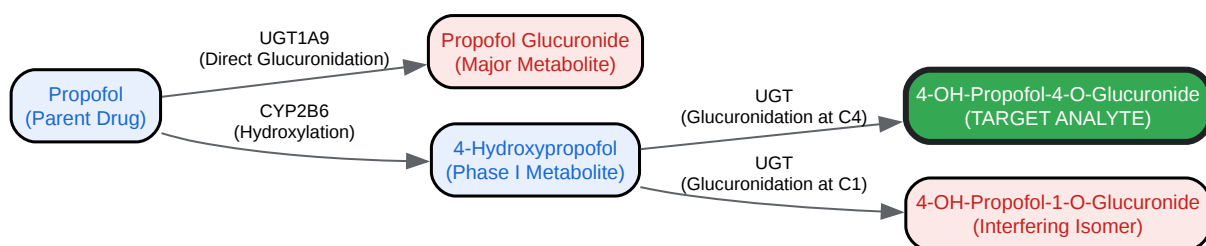
Quick Selection Guide

Feature	Recommended: Analytical Standard	Alternative: Surrogate CRM
Product Type	High-Purity Research Standard	ISO 17034 CRM (Propofol Glucuronide)
Primary Source	Toronto Research Chemicals (TRC), Santa Cruz	Cerilliant, Lipomed
Use Case	Exact quantification of 4-OH-Propofol-4-G	Internal Standard / Surrogate Quant
Isomeric Purity	Critical (Must be >95% specific isomer)	N/A (Different compound)
Traceability	Vendor CoA (NMR, HPLC, MS)	SI-Traceable (NIST weights)

Metabolic Context & Target Analyte

Propofol metabolism is complex, involving hydroxylation (Phase I) followed by glucuronidation (Phase II). Understanding this pathway is essential for selecting the correct standard, as glucuronidation can occur at two distinct positions on the 4-hydroxypropofol molecule.

Propofol Metabolic Pathway Diagram



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Figure 1: Metabolic pathway illustrating the divergence of 4-Hydroxypropofol into two distinct glucuronide isomers. The 4-O-glucuronide (Target) must be distinguished from the 1-O-glucuronide.

Comparative Analysis of Reference Materials

Since a "Gold Standard" ISO 17034 CRM does not exist, the comparison focuses on the Commercial Analytical Standard versus the In-House/Surrogate approach.

Option A: Commercial Analytical Standard (TRC / Santa Cruz)

- Description: Chemically synthesized standard, typically supplied as a solid salt (e.g., Sodium salt) or neat powder.
- Best For: Method development, retention time marker, and calibration curves.[\[1\]](#)
- Pros: Validated structure (NMR/MS), defined isomeric purity.
- Cons: Lacks long-term stability data typical of CRMs; uncertainty budget is not ISO 17034 compliant.

Option B: Surrogate Quantification (Propofol Glucuronide CRM)

- Description: Using a certified Propofol Glucuronide standard (available from Cerilliant) to quantify the 4-OH metabolite assuming similar ionization efficiency.
- Best For: Semi-quantitative screening when exact standards are cost-prohibitive.
- Pros: Traceable, high stability, ISO 17034 certified.
- Cons: High Risk of Error. The ionization response of the phenolic glucuronide (Propofol-G) differs significantly from the quinol glucuronide (4-OH-Propofol-G), leading to quantitation errors of >30%.

Technical Specifications Comparison

Parameter	TRC (Cat# H951850)	Santa Cruz (SC-210134)	Cerilliant (Propofol-G CRM)
CAS Number	115005-78-2	115005-78-2	252033-68-2 (Different Compound)
Grade	Analytical Standard	Research Grade	ISO 17034 CRM
Purity	>95% (HPLC)	>98% (HPLC)	99.9% 0.4%
Isomer Specificity	Confirmed 4-O-Isomer	Confirmed 4-O-Isomer	N/A
Format	Solid / Neat	Solid	Solution (MeOH)
Storage	-20°C, Hygroscopic	-20°C	-20°C

Validated Experimental Protocol (LC-MS/MS)

To ensure scientific integrity, the use of an Analytical Standard requires a self-validating protocol that proves isomer separation.

Methodology: Isomer-Specific Quantification

1. Sample Preparation:

- Matrix: Plasma or Urine.[\[2\]](#)
- Extraction: Protein precipitation with Methanol (1:4 v/v) containing Internal Standard (Propofol-Glucuronide-d17).
- Reasoning: Solid Phase Extraction (SPE) can be used but often results in loss of polar glucuronides. Simple precipitation preserves the Phase II metabolites.

2. LC-MS/MS Conditions:

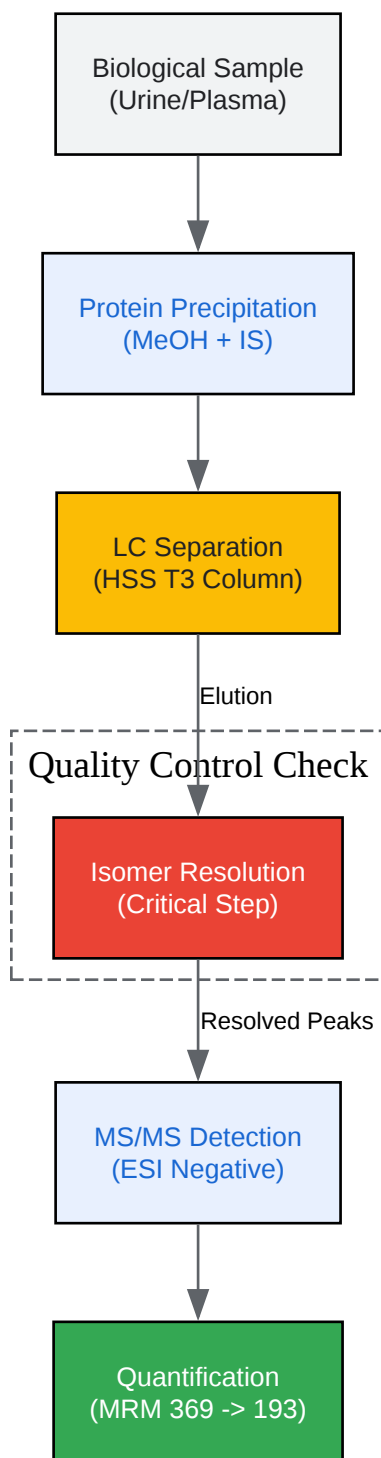
- Column: Waters HSS T3 C18 (mm, 1.8 µm) or Phenomenex Kinetex PFP.

- Note: A standard C18 column may co-elute the 1-O and 4-O isomers. A high-strength silica (HSS) or Pentafluorophenyl (PFP) phase provides better selectivity for regioisomers.
- Mobile Phase:
 - A: 0.5 mM Ammonium Fluoride in Water (Enhances ionization in Neg mode).
 - B: Methanol.[1][3][4][5]
- Ionization: ESI Negative Mode (Glucuronides ionize best as $[M-H]^-$).

3. MRM Transitions (Critical):

Analyte	Precursor ()	Product ()	Type	Mechanism
4-OH-Propofol-4-G	369.1	193.1	Quant	Loss of Glucuronide (-176)
4-OH-Propofol-4-G	369.1	113.0	Qual	Ring Fragmentation
Propofol Glucuronide	353.1	177.1	Quant	Loss of Glucuronide (-176)
IS (Propofol-G-d17)	370.1	177.1	Quant	Loss of Glucuronide

Analytical Workflow Diagram



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Figure 2: Analytical workflow emphasizing the critical control point of chromatographic isomer resolution prior to MS detection.

References

- Toronto Research Chemicals (TRC).4-Hydroxy Propofol 4-O- β -D-Glucuronide Product Page. Retrieved from
- Santa Cruz Biotechnology.4-Hydroxy Propofol 4-O- β -D-Glucuronide (CAS 115005-78-2).[6] Retrieved from
- Guan, F., et al. (2024). "Quantitation of propofol metabolites by LC–MS/MS demonstrating long detection window for urine drug monitoring." Journal of Mass Spectrometry and Advances in the Clinical Lab, 32, 60–67. (Provides validated MRM transitions and separation logic). Retrieved from
- Cerilliant.Propofol Glucuronide Certified Reference Material (P-082). Retrieved from

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Sources

- 1. Development of a LC-MS/MS method for determination of propofol-glucuronide in hair and preliminary study on relationships between dose and hair concentration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 4-Hydroxypropranolol and its glucuronide after single and long-term doses of propranolol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chebios.it [chebios.it]
- 4. mobile.labmedica.com [mobile.labmedica.com]
- 5. 4-Hydroxy Propofol 4-O- β -D-Glucuronide CAS#: 115005-78-2 [amp.chemicalbook.com]
- 6. 4-Hydroxy Propofol 4-O- β -D-Glucuronide | CAS 115005-78-2 | SCBT - Santa Cruz Biotechnology [scbt.com]
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